

# An In-Depth Technical Guide to Tetrabutylammonium Dichlorobromide (CAS: 13053-75-3)

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## Compound of Interest

Compound Name: *Tetrabutylammonium  
Dichlorobromide*

Cat. No.: *B076075*

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For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Tetrabutylammonium dichlorobromide** (TBADCB) is a quaternary ammonium salt with the chemical formula  $C_{16}H_{36}BrCl_2N$ .<sup>[1]</sup> It is recognized as a versatile and efficient reagent in organic synthesis, particularly in halogenation reactions. This technical guide provides a comprehensive overview of its chemical and physical properties, a detailed experimental protocol for its application in the geminal bromochlorination of  $\alpha$ -diazo carbonyl compounds, and its safety and handling information. The guide is intended to serve as a valuable resource for researchers and professionals in the fields of organic chemistry, medicinal chemistry, and drug development.

## Chemical and Physical Properties

**Tetrabutylammonium dichlorobromide** is a light yellow to yellow-green crystalline powder. It is characterized by its utility as a source of electrophilic bromine and chlorine. The presence of the bulky tetrabutylammonium cation renders the compound soluble in a variety of organic solvents, facilitating its use in homogeneous reaction media.

Table 1: Physical and Chemical Properties of **Tetrabutylammonium Dichlorobromide**

Property	Value	Reference
CAS Number	13053-75-3	[1]
Molecular Formula	C <sub>16</sub> H <sub>36</sub> BrCl <sub>2</sub> N	[1]
Molecular Weight	393.28 g/mol	[1]
Appearance	Light yellow to yellow-green powder/crystal	
Purity	>97.0% (typical)	
InChI	InChI=1S/C16H36N.BrCl2/c1-5-9-13-17(14-10-6-2,15-11-7-3)16-12-8-4;2-1-3/h5-16H2,1-4H3;/q+1;-1	[1]
InChIKey	XKVIJLXGNLMYCT-UHFFFAOYSA-N	[1]
SMILES	CCCC--INVALID-LINK--(CCCC)CCCC.Cl[Br-]Cl	[1]

## Spectroscopic Data

Detailed spectroscopic data for **Tetrabutylammonium Dichlorobromide** is not readily available in the public domain. However, the spectral characteristics are dominated by the tetrabutylammonium cation. The following tables provide representative spectroscopic data for the tetrabutylammonium cation, which is the major component of the target molecule.

Table 2: Representative <sup>1</sup>H NMR Spectral Data for the Tetrabutylammonium Cation

Assignment	Chemical Shift (δ) ppm	Multiplicity
N-CH <sub>2</sub> -(CH <sub>2</sub> ) <sub>2</sub> -CH <sub>3</sub>	~ 3.3	Triplet
N-CH <sub>2</sub> -CH <sub>2</sub> -CH <sub>2</sub> -CH <sub>3</sub>	~ 1.6	Sextet
N-(CH <sub>2</sub> ) <sub>2</sub> -CH <sub>2</sub> -CH <sub>3</sub>	~ 1.4	Sextet
N-(CH <sub>2</sub> ) <sub>3</sub> -CH <sub>3</sub>	~ 0.9	Triplet

Note: Chemical shifts are approximate and can vary depending on the solvent and the anionic counterpart.

Table 3: Representative  $^{13}\text{C}$  NMR Spectral Data for the Tetrabutylammonium Cation

Assignment	Chemical Shift ( $\delta$ ) ppm
$\text{CH}_3$	~ 13
$\text{CH}_2\text{-CH}_2\text{-CH}_3$	~ 19
$\text{N-CH}_2\text{-CH}_2$	~ 23
$\text{N-CH}_2$	~ 58

Note: Chemical shifts are approximate and can vary depending on the solvent and the anionic counterpart.

Table 4: Representative IR Spectral Data for the Tetrabutylammonium Cation

Wavenumber ( $\text{cm}^{-1}$ )	Assignment
~ 2960	C-H stretch (asymmetric)
~ 2870	C-H stretch (symmetric)
~ 1480	C-H bend (scissoring)
~ 1380	C-H bend (umbrella)

Note: The spectrum of the full compound will also exhibit features corresponding to the dichlorobromide anion.

## Synthesis

A specific, detailed, and verified experimental protocol for the synthesis of **Tetrabutylammonium Dichlorobromide** is not widely published. However, a general and plausible method involves the reaction of tetrabutylammonium bromide with chlorine gas. A

related procedure for the synthesis of tetrabutylammonium trichloride involves bubbling chlorine gas through a solution of tetrabutylammonium chloride in dichloromethane.

General Synthetic Protocol (Hypothetical):

- **Preparation of Tetrabutylammonium Bromide (TBAB):** Tetrabutylammonium bromide can be synthesized by the alkylation of tributylamine with 1-bromobutane. The reaction is typically carried out in a suitable solvent such as acetonitrile under reflux.
- **Formation of Tetrabutylammonium Dichlorobromide:** A solution of tetrabutylammonium bromide in a chlorinated solvent (e.g., dichloromethane) is prepared in a reaction vessel equipped with a gas inlet and outlet. Chlorine gas is then carefully bubbled through the solution. The reaction progress can be monitored by observing the color change of the solution. The product can be isolated by removal of the solvent under reduced pressure.

Caution: This is a generalized procedure and requires optimization and validation in a laboratory setting. Chlorine gas is highly toxic and corrosive and should be handled with extreme care in a well-ventilated fume hood.

## Experimental Protocols: Geminal Bromochlorination of $\alpha$ -Diazo Carbonyl Compounds

**Tetrabutylammonium dichlorobromide** has been demonstrated as an effective reagent for the geminal bromochlorination of  $\alpha$ -diazo carbonyl compounds. The following protocol is adapted from the work of Shariff, N., et al.

Materials:

- $\alpha$ -Diazo carbonyl compound
- **Tetrabutylammonium dichlorobromide (TBADCB)**
- Rhodium(II) acetate dimer  $[\text{Rh}_2(\text{OAc})_4]$  (catalyst)
- Dichloromethane (DCM), anhydrous
- Nitrogen or Argon gas

- Standard laboratory glassware for inert atmosphere reactions
- Magnetic stirrer and heating plate
- Rotary evaporator
- Silica gel for column chromatography

#### Procedure:

- To a stirred solution of the  $\alpha$ -diazo carbonyl compound (1.0 mmol) in anhydrous dichloromethane (5 mL) under an inert atmosphere (nitrogen or argon), is added Rhodium(II) acetate dimer (0.025 mmol, 2.5 mol%).
- **Tetrabutylammonium dichlorobromide** (1.2 mmol) is then added to the reaction mixture in one portion.
- The reaction mixture is stirred at room temperature and the progress of the reaction is monitored by Thin Layer Chromatography (TLC).
- Upon completion of the reaction, the solvent is removed under reduced pressure using a rotary evaporator.
- The crude product is purified by column chromatography on silica gel using a suitable eluent system (e.g., a mixture of hexane and ethyl acetate) to afford the desired geminal bromochloro carbonyl compound.

## Visualizations

### Experimental Workflow

The following diagram illustrates the general workflow for the geminal bromochlorination of an  $\alpha$ -diazo carbonyl compound using **Tetrabutylammonium Dichlorobromide**.



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*Experimental workflow for geminal bromochlorination.*

## Proposed Reaction Mechanism

The rhodium-catalyzed reaction of an  $\alpha$ -diazo carbonyl compound with **tetrabutylammonium dichlorobromide** is proposed to proceed through the formation of a rhodium carbene intermediate. This reactive intermediate then undergoes halogenation.

*Proposed mechanism for geminal bromochlorination.*

## Safety and Handling

**Tetrabutylammonium dichlorobromide** is classified as a skin and eye irritant.[1] Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn when handling this compound. All manipulations should be carried out in a well-ventilated chemical fume hood. In case of contact with skin or eyes, flush immediately with copious amounts of water and seek medical attention. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

## Conclusion

**Tetrabutylammonium dichlorobromide** is a valuable reagent for the introduction of both bromine and chlorine atoms in a single step, offering a convenient route to geminal dihalocarbonyl compounds. Its solubility in organic solvents and its reactivity under mild conditions make it an attractive tool for synthetic chemists. This guide provides essential information for its safe and effective use in a research and development setting. Further exploration of its reactivity profile is likely to uncover new and valuable applications in organic synthesis.

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## References

- 1. Tetrabutylammonium Dichlorobromide | C<sub>16</sub>H<sub>36</sub>BrCl<sub>2</sub>N | CID 6399486 - PubChem [pubchem.ncbi.nlm.nih.gov]
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